

# 2-(4-Isopropylpiperazin-1-yl)ethanol CAS 103069-50-7 safety data sheet

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## Compound of Interest

**Compound Name:** 2-(4-Isopropylpiperazin-1-yl)ethanol

**Cat. No.:** B020606

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An In-Depth Technical Guide to the Safe Handling of **2-(4-Isopropylpiperazin-1-yl)ethanol** (CAS 103069-50-7)

**Disclaimer:** As of the date of this document, a comprehensive, publicly available Safety Data Sheet (SDS) for **2-(4-Isopropylpiperazin-1-yl)ethanol** with CAS number 103069-50-7 is not readily available. The following guidance has been synthesized by our Senior Application Scientists based on an analysis of the compound's chemical structure, data from closely related piperazine derivatives, and established principles of chemical safety and toxicology under the Globally Harmonized System (GHS). This guide is intended to provide a robust framework for risk assessment and safe handling in a research and development setting.

## Compound Profile and Introduction

**2-(4-Isopropylpiperazin-1-yl)ethanol** is a substituted piperazine derivative. The piperazine ring is a common scaffold in medicinal chemistry, and its derivatives are investigated for a wide range of pharmacological activities. The structure combines a basic piperazine nitrogen, an isopropyl group, and a primary alcohol, suggesting potential for both hydrogen bonding and reactivity as a tertiary amine. Understanding these structural features is foundational to anticipating its chemical behavior and toxicological profile.

Identifier	Value
IUPAC Name	2-(4-isopropylpiperazin-1-yl)ethanol
CAS Number	103069-50-7
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O
Molecular Weight	172.27 g/mol
Structure	(Image of the chemical structure would be placed here)

## Hazard Identification and Risk Assessment

Based on structure-activity relationships with analogous N-substituted piperazine ethanols, **2-(4-Isopropylpiperazin-1-yl)ethanol** is anticipated to present specific health hazards. The primary concerns are related to its alkaline nature (due to the tertiary amine) and its potential to act as an irritant.

## Anticipated GHS Classification

Hazard Class	Hazard Category	Anticipated Hazard Statement
Skin Corrosion/Irritation	Category 1C or 2	H314: Causes severe skin burns and eye damage, or H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.
Acute Toxicity (Oral)	Category 4 (Predicted)	H302: Harmful if swallowed.
Specific Target Organ Toxicity	Category 3 (Predicted)	H335: May cause respiratory irritation.

## Rationale for Classification

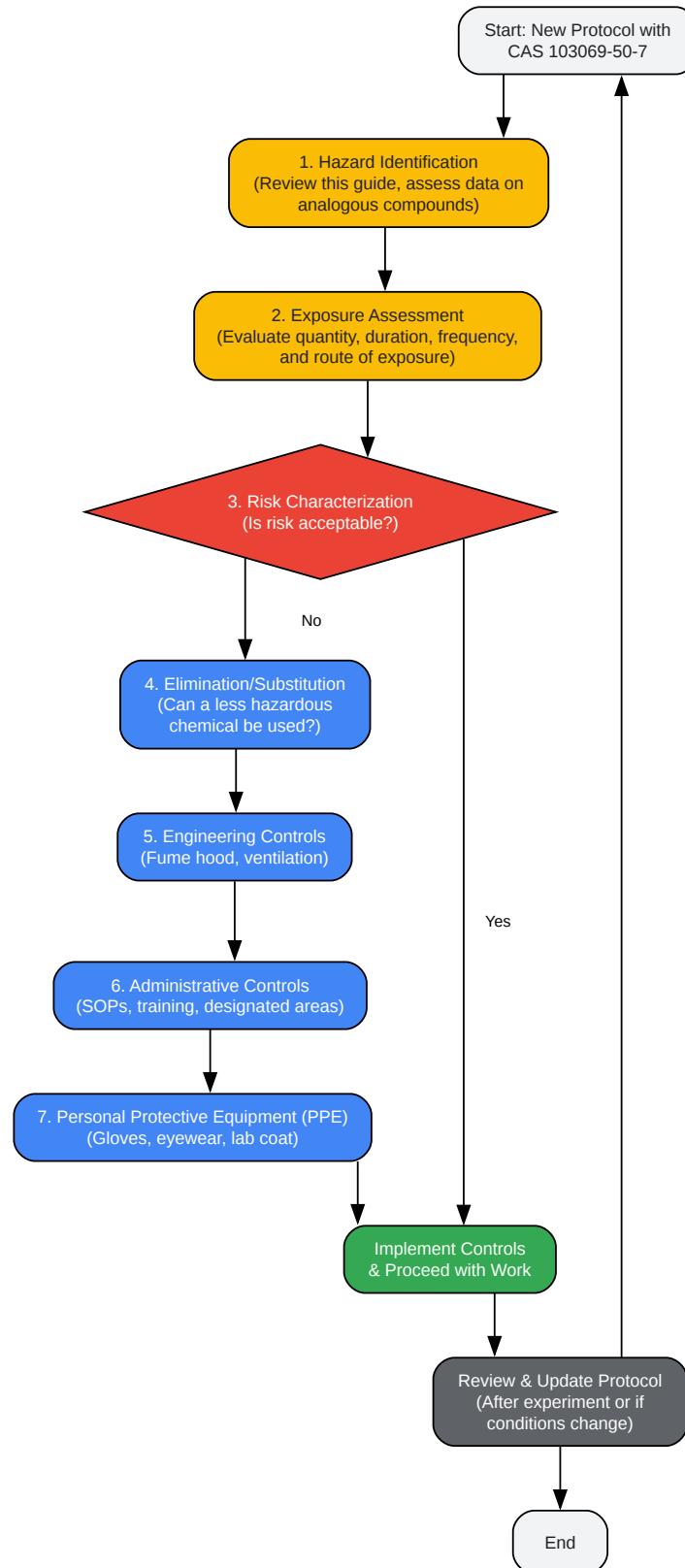
- Skin and Eye Damage (Category 1): Piperazine derivatives are often alkaline and can cause significant irritation or corrosive damage upon contact.[1][2] The terminal ethanol group may

slightly moderate this, but a conservative approach assuming corrosive potential is warranted. Category 1 for eye damage is particularly likely, as the eye is more sensitive than the skin.<sup>[3][4]</sup> A substance is classified in Category 1 for serious eye damage if it produces tissue damage or serious physical decay of vision that is not fully reversible within 21 days. <sup>[4][5]</sup>

- Skin Irritation (Category 2): Should the compound prove not to be fully corrosive, it would almost certainly be classified as a skin irritant. This classification applies to substances that cause reversible skin damage after an exposure of up to 4 hours.<sup>[1][6]</sup>
- Acute Oral Toxicity: Many simple amine compounds exhibit moderate acute oral toxicity. Ingestion could lead to irritation of the gastrointestinal tract.
- Respiratory Irritation: As with many volatile or aerosolized amines, inhalation of vapors or mists may irritate the respiratory tract.

## Risk Assessment and Control Workflow

A systematic approach to risk assessment is critical before handling this compound. The goal is to implement a hierarchy of controls to minimize potential exposure.

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Caption: Risk Assessment and Control Workflow for Handling **2-(4-Isopropylpiperazin-1-yl)ethanol**.

## Safe Handling and Engineering Controls

### Engineering Controls

The primary engineering control for this compound is a certified chemical fume hood. All weighing, transferring, and reaction workups should be performed within the fume hood to prevent inhalation of vapors or aerosols.<sup>[7]</sup> Eyewash stations and safety showers must be readily accessible and tested regularly.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields, at a minimum. A full-face shield is required if there is a splash hazard.	Protects against splashes that could cause irreversible eye damage. <sup>[7]</sup>
Skin Protection	Flame-resistant lab coat. Chemical-resistant gloves (Nitrile, minimum 8 mil thickness).	A lab coat protects the body from incidental contact. Nitrile gloves provide good resistance to amine compounds. Always check manufacturer breakthrough times for the specific glove and solvent being used. <sup>[7]</sup>
Hand Protection	Change gloves immediately if they become contaminated. Do not reuse disposable gloves.	Prevents permeation and accidental spread of the chemical to other surfaces or personal items.
Respiratory Protection	Not typically required when work is performed in a fume hood. If engineering controls fail or for large-scale spills, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Ensures respiratory safety in non-routine situations.

## Handling and Storage Protocol

- Preparation: Before starting, ensure the fume hood is operational, all required PPE is available, and the location of the emergency eyewash and shower is known.
- Aliquotting: Transfer the chemical from the stock container to the reaction vessel inside the fume hood. Use a clean pipette or spatula. Avoid generating dust or aerosols.
- Reaction: Keep all reaction vessels capped or covered to the extent possible.

- Storage: Store the compound in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides. [7][8]
- Waste Disposal: Dispose of all waste materials (including contaminated gloves and paper towels) in a properly labeled hazardous waste container in accordance with local, state, and federal regulations.[8]

## Emergency and First-Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open to ensure thorough rinsing of the entire surface.[9] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. [8] Wash the affected area with soap and plenty of water for at least 15 minutes.[10] Seek medical attention if irritation develops or persists.
Inhalation	Move the individual to fresh air immediately.[8] [10] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[7][9] If the person is conscious and alert, rinse their mouth with water and have them drink 1-2 glasses of water to dilute the substance.[10] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.

## Spill Response Protocol

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (fume hood sash should be down).
- Control: Prevent the spill from spreading. Use an inert, non-combustible absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Neutralize (if applicable): For small spills of basic compounds, a weak acid solution can be used for final decontamination after the bulk material is absorbed, but this should only be done by trained personnel.
- Collect: Wearing appropriate PPE, carefully scoop the absorbent material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (e.g., soap and water), and collect all cleaning materials for hazardous waste disposal.
- Report: Report the incident to the appropriate safety officer or supervisor.

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